

# Synthesis and Characterization of 3-Methoxythiophene-2-carboxylic acid: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxythiophene-2-carboxylic acid

Cat. No.: B1300625

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This technical guide provides an in-depth overview of the synthesis and characterization of **3-Methoxythiophene-2-carboxylic acid**, a key intermediate in the development of pharmaceuticals and advanced materials.<sup>[1][2]</sup> This document details a reliable synthetic protocol and comprehensive characterization data to support research and development activities.

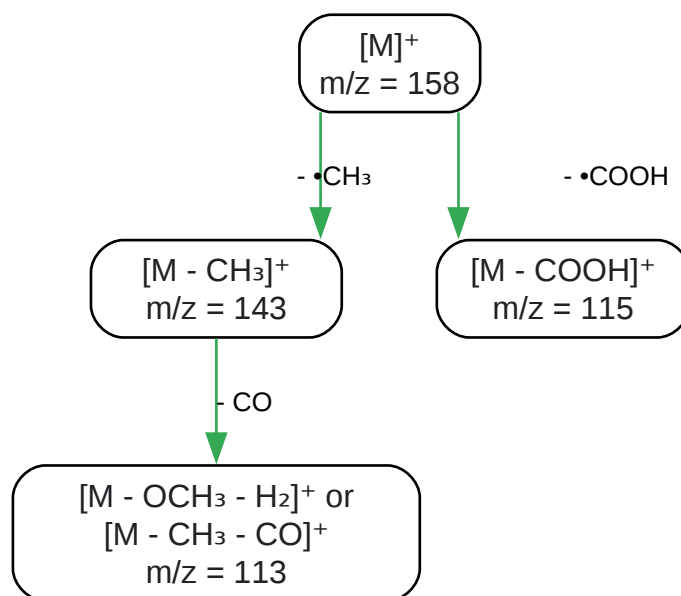
## Physicochemical Properties

**3-Methoxythiophene-2-carboxylic acid** is a light yellow to light brown solid at room temperature.<sup>[1][2]</sup> Key physicochemical data are summarized in the table below.

Property	Value	Source
CAS Number	60166-83-8	[1][3]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>3</sub> S	[1][3]
Molecular Weight	158.18 g/mol	[1][3]
Appearance	Light yellow to light brown solid	[1][2]
Predicted Boiling Point	295.7 ± 20.0 °C	[1][2]
Predicted Density	1.370 ± 0.06 g/cm <sup>3</sup>	[1][2]
Storage	2-8°C, keep away from light, dry and sealed	[1][2]

## Synthesis of 3-Methoxythiophene-2-carboxylic acid

The synthesis of **3-Methoxythiophene-2-carboxylic acid** is most effectively achieved through the alkaline hydrolysis of its corresponding methyl ester, methyl 3-methoxythiophene-2-carboxylate. This method provides a high yield of the desired product under mild conditions.



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## References

- 1. Synthesis, DFT investigations, antioxidant, antibacterial activity and SAR-study of novel thiophene-2-carboxamide derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 3-Methoxythiophene-2-carboxylic acid [myskinrecipes.com]
- 3. arkat-usa.org [arkat-usa.org]
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